

Proper Disposal Procedures for H-1152 Dihydrochloride

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Compound of Interest

Compound Name: *H-1152 dihydrochloride*

Cat. No.: *B2379521*

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Disclaimer: This document provides guidance on the proper disposal of **H-1152 dihydrochloride** for research and laboratory purposes. It is essential to consult and adhere to all prevailing country, federal, state, and local regulations governing chemical waste disposal. The information provided here is intended to supplement, not replace, institutional and regulatory protocols.

H-1152 dihydrochloride is a selective Rho-kinase (ROCK) inhibitor used in laboratory research.^{[1][2]} While the Safety Data Sheet (SDS) may classify it as not a hazardous substance or mixture, it is imperative to handle and dispose of all laboratory chemicals with the utmost care to ensure personnel safety and environmental protection.^[3]

Summary of Key Data

The following table summarizes essential quantitative and safety information for **H-1152 dihydrochloride**.

Property	Data	Reference
Chemical Name	(S)-(+)-2-Methyl-1-[(4-methyl-5-isoquinoliny)sulfonyl]-hexahydro-1H-1,4-diazepine dihydrochloride	
Molecular Formula	C ₁₆ H ₂₃ Cl ₂ N ₃ O ₂ S	[3]
Molecular Weight	392.34 g/mol	[3]
CAS Number	871543-07-6	[3]
Purity	≥98% (HPLC)	
Storage (in solvent)	-80°C for 2 years; -20°C for 1 year (sealed, away from moisture)	[3]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[3]

Experimental Protocols: Disposal and Decontamination

Adherence to a standardized disposal protocol is critical for maintaining a safe laboratory environment. The following procedures outline the step-by-step process for the disposal of **H-1152 dihydrochloride** and associated materials.

Personal Protective Equipment (PPE)

Before handling **H-1152 dihydrochloride**, ensure the following PPE is worn:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

- Respiratory Protection: Use in a well-ventilated area.^[3] For operations that may generate dust or aerosols, a fume hood is recommended.

Disposal of Unused H-1152 Dihydrochloride (Solid)

- Waste Identification: Collect surplus or expired solid **H-1152 dihydrochloride** in a designated, clearly labeled waste container.
- Container Selection: Use a sealable, chemically compatible container.
- Labeling: Label the container with "**H-1152 dihydrochloride**," the approximate quantity, and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Storage: Store the waste container in a secure, designated area away from incompatible materials.^[3]
- Disposal: Arrange for pickup and disposal through your institution's EHS department or a licensed chemical waste contractor.

Disposal of H-1152 Dihydrochloride Solutions (Liquid Waste)

- Waste Collection: Collect all solutions containing **H-1152 dihydrochloride** in a designated, sealed, and leak-proof waste container.
- Solvent Compatibility: If dissolved in a solvent (e.g., DMSO), ensure the waste container is appropriate for that solvent. Do not mix with incompatible waste streams.
- Labeling: Clearly label the liquid waste container with the full chemical names of all components (including solvents) and their approximate concentrations.
- Disposal: Follow your institution's procedures for chemical liquid waste disposal.

Disposal of Contaminated Labware and Materials

- Collection: Place all disposable items that have come into contact with **H-1152 dihydrochloride** (e.g., pipette tips, gloves, weighing paper, absorbent pads) into a

designated, labeled solid waste bag or container.

- Decontamination of Reusable Glassware:
 - Rinse glassware with a suitable solvent (e.g., ethanol or isopropanol) to remove residual **H-1152 dihydrochloride**.
 - Collect the rinse solvent as chemical liquid waste.
 - Wash the glassware with soap and water, followed by final rinses with deionized water.
- Disposal: Dispose of the solid waste bag through your institution's chemical waste stream.

Spill Management Protocol

In the event of a spill, follow these procedures:

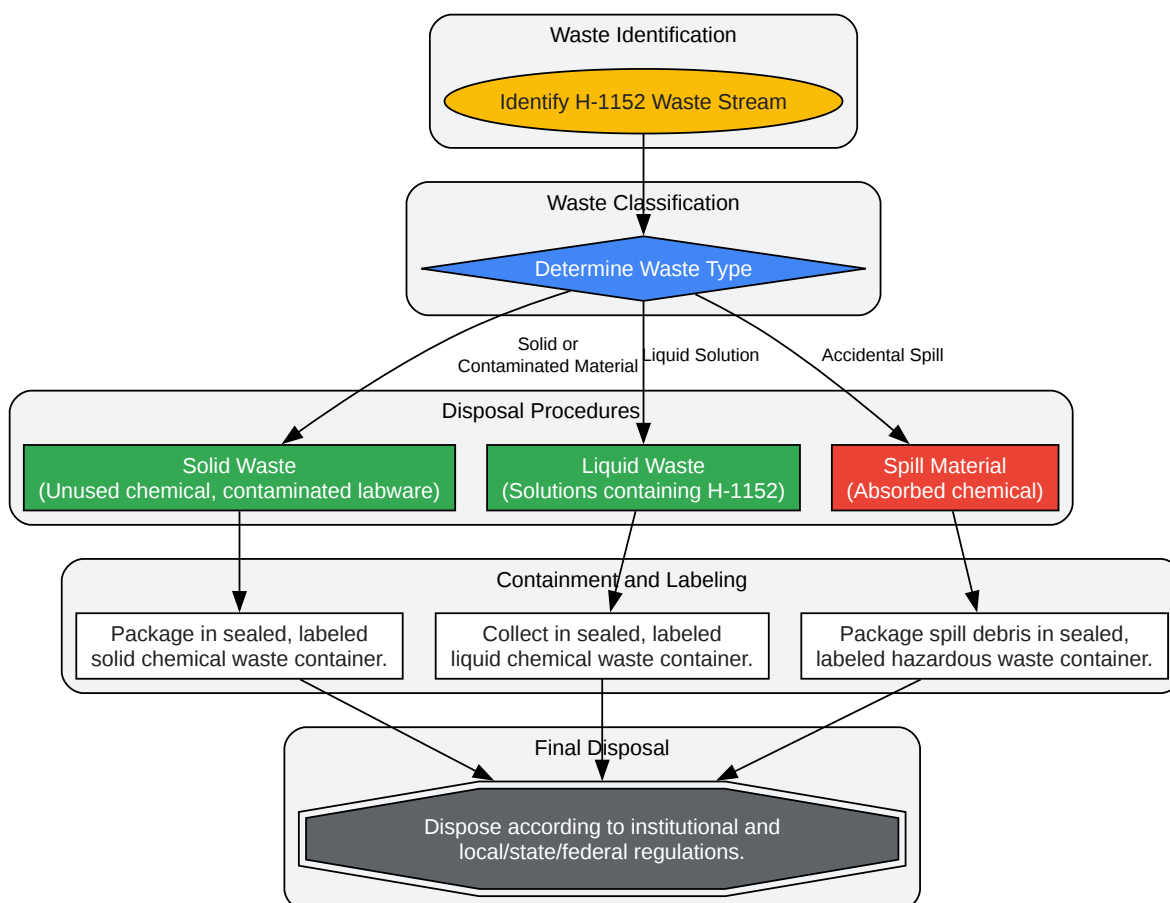
- Evacuate and Secure: Ensure the immediate area is clear and restrict access. Ensure adequate ventilation.[\[3\]](#)
- Assess the Spill: Determine the nature and extent of the spill.
- Containment: For liquid spills, prevent further spread by using an inert absorbent material such as diatomite or universal binders.[\[3\]](#)
- Cleanup:
 - Carefully sweep or scoop up the absorbed material or solid powder.
 - Place the material into a designated chemical waste container.
- Decontamination:
 - Clean the spill area and any affected equipment by scrubbing with alcohol (e.g., ethanol).[\[3\]](#)
 - Wipe the area with damp paper towels.
 - Collect all cleaning materials as contaminated solid waste.

- Reporting: Report the spill to your laboratory supervisor and EHS department as required by your institution's policies.

Mandatory Visualizations

H-1152 Dihydrochloride Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **H-1152 dihydrochloride** and associated materials in a laboratory setting.



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Caption: Workflow for the disposal of **H-1152 dihydrochloride**.

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